

FIIN-2 Stability in DMSO: A Technical Resource

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Compound of Interest

Compound Name: FIIN-2

Cat. No.: B15578185

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For researchers utilizing the irreversible FGFR inhibitor **FIIN-2**, maintaining the integrity of stock solutions is paramount for reproducible and accurate experimental results. This guide provides detailed information on the stability of **FIIN-2** when stored in dimethyl sulfoxide (DMSO) at -20°C and -80°C, along with troubleshooting advice and frequently asked questions.

Stability Summary

Proper storage of **FIIN-2** in DMSO is crucial for its long-term efficacy. The following table summarizes the recommended storage conditions for both powdered **FIIN-2** and stock solutions in DMSO.

Form	Storage Temperature	Duration of Stability	Source
Powder	-20°C	3 years	[1]
Powder	4°C	2 years	[1]
In DMSO	-80°C	2 years	[1]
In DMSO	-20°C	1 year	[1]

Experimental Protocols

To ensure the stability and proper handling of your **FIIN-2** stock solutions, follow these recommended protocols.

Protocol 1: Preparation of FIIN-2 Stock Solution in DMSO

- **Preparation:** Allow the vial of powdered **FIIN-2** to equilibrate to room temperature in a desiccator before opening.^[2] This prevents condensation of atmospheric moisture, which can impact compound stability.
- **Solvent Selection:** Use anhydrous or fresh, high-quality DMSO to dissolve **FIIN-2**.^[2] The presence of water in DMSO can accelerate the degradation of some compounds.
- **Dissolution:** Prepare a concentrated stock solution, for example, at 10 mM or higher. **FIIN-2** is highly soluble in DMSO, with reported solubilities of ≥ 30 mg/mL.^{[3][4]}
- **Aliquoting:** To avoid repeated freeze-thaw cycles which can degrade the compound, dispense the stock solution into single-use aliquots.
- **Storage:** Store the aliquots at -80°C for long-term storage (up to 2 years) or at -20°C for shorter-term storage (up to 1 year).^[1]

Troubleshooting Guide

Encountering issues with your **FIIN-2** experiments? This troubleshooting guide addresses common problems related to its storage and handling.

Q1: I observed precipitation in my **FIIN-2** stock solution after thawing. What should I do?

- **Possible Cause:** The compound may have come out of solution during the freeze-thaw cycle or due to the presence of moisture.
- **Solution:**
 - Gently warm the vial to room temperature and vortex to try and redissolve the precipitate.
 - If precipitation persists, centrifuge the vial to pellet the solid and carefully transfer the supernatant to a new tube.
 - It is highly recommended to prepare a fresh stock solution from powdered **FIIN-2** to ensure accurate concentration.

- Consider preparing smaller, single-use aliquots to minimize the number of freeze-thaw cycles.

Q2: My experimental results are inconsistent, and I suspect my **FIIN-2** activity has decreased.

- Possible Cause: The **FIIN-2** may have degraded due to improper storage, such as repeated freeze-thaw cycles, prolonged storage at -20°C beyond the recommended one year, or exposure to moisture.
- Solution:
 - Prepare a fresh stock solution of **FIIN-2** from the powdered form.
 - Always use fresh, anhydrous DMSO for dissolution.
 - Ensure your aliquots are tightly sealed to prevent moisture absorption.
 - For long-term storage, always prefer -80°C over -20°C.

Frequently Asked Questions (FAQs)

Q: What is the recommended storage temperature for **FIIN-2** in DMSO?

A: For long-term storage, -80°C is recommended, where **FIIN-2** is stable for up to 2 years. For shorter-term storage, -20°C is acceptable for up to 1 year.[\[1\]](#)

Q: Why is it important to use anhydrous DMSO?

A: DMSO is hygroscopic, meaning it readily absorbs moisture from the air. The presence of water can lead to the hydrolysis and degradation of compounds like **FIIN-2**, reducing their potency over time.[\[2\]](#)

Q: How many times can I freeze-thaw my **FIIN-2** stock solution?

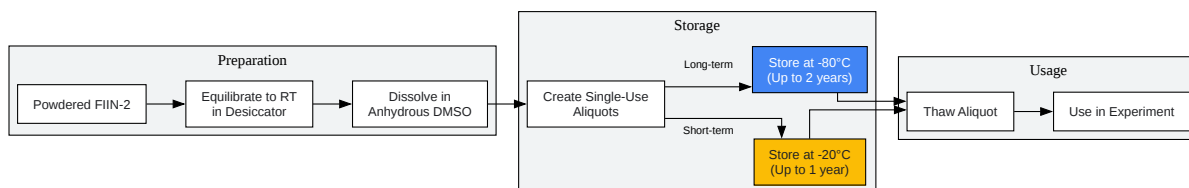
A: It is best to avoid multiple freeze-thaw cycles. Preparing single-use aliquots is the recommended practice to maintain the integrity of the compound.

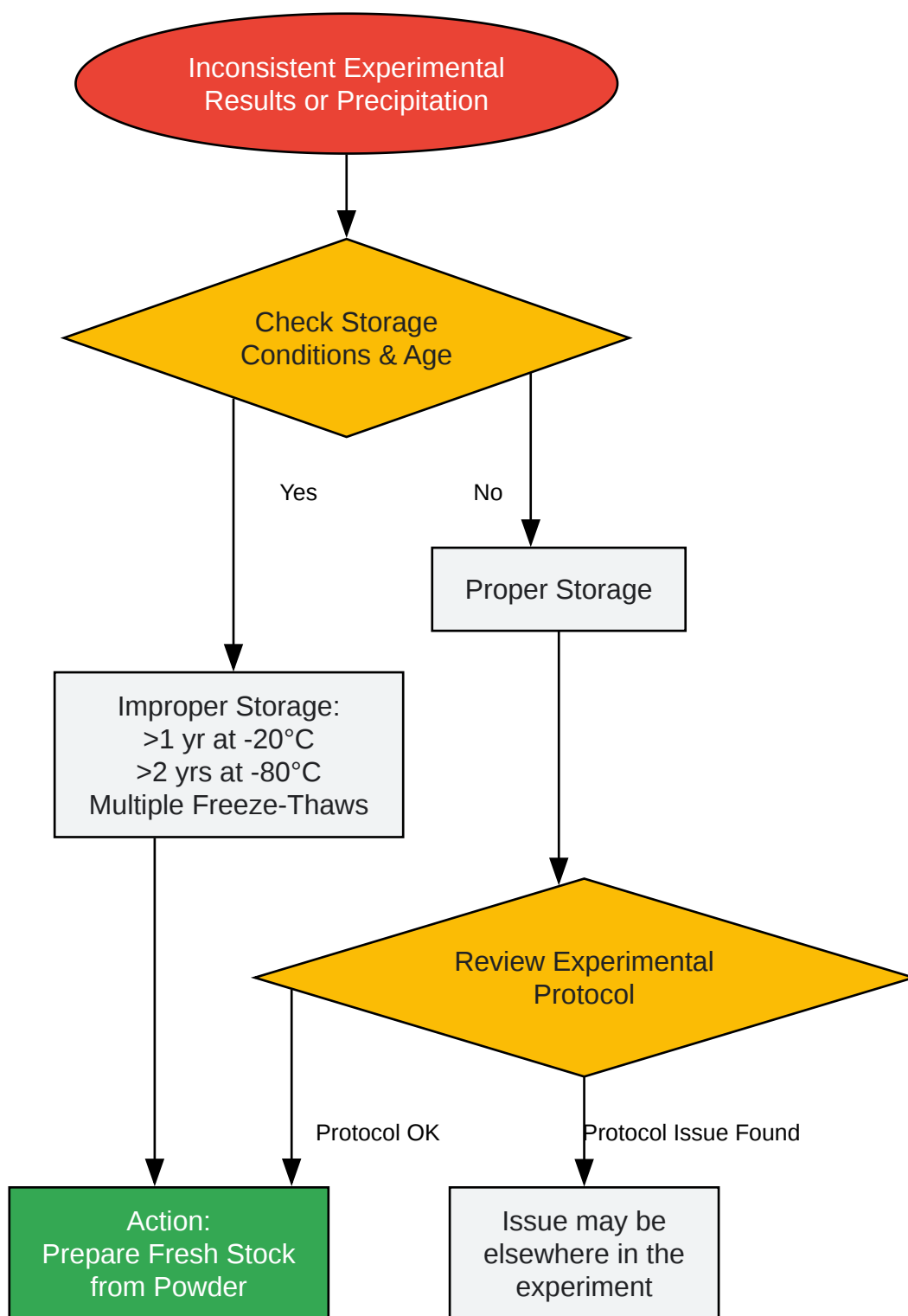
Q: Is it acceptable to store my **FIIN-2** DMSO stock at 4°C?

A: No, storing **FIIN-2** in DMSO at 4°C is not recommended. While powdered **FIIN-2** is stable at 4°C for up to 2 years, once dissolved in a solvent, it should be stored frozen to minimize degradation.^[1]

Visual Guides

FIIN-2 Stock Solution Workflow





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